

# Solubility of 2-Amino-3-formylbenzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-Amino-3-formylbenzoic acid

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## Executive Summary

This technical guide addresses the solubility of **2-amino-3-formylbenzoic acid** in various solvents. Despite a comprehensive search of scientific literature and chemical databases, no specific quantitative solubility data for **2-amino-3-formylbenzoic acid** has been found in publicly available resources. However, to provide valuable insights for researchers in drug development and related fields, this document presents solubility data for the structurally analogous compound, 2-amino-3-methylbenzoic acid. The substitution of a formyl group with a methyl group can influence solubility, but the data presented for the methyl analog provides a useful reference point for solvent selection and experimental design.

Furthermore, this guide furnishes a detailed, generalized experimental protocol for determining the solubility of crystalline compounds, which can be readily adapted for **2-amino-3-formylbenzoic acid**. A graphical representation of the experimental workflow is also provided to facilitate clear understanding of the process.

## Solubility Data for a Structurally Related Compound: 2-Amino-3-methylbenzoic Acid

Due to the absence of specific data for **2-amino-3-formylbenzoic acid**, we present the mole fraction solubility ( $x$ ) of 2-amino-3-methylbenzoic acid in twelve different solvents at various

temperatures, as determined by the isothermal saturation method.[\[1\]](#) This information can serve as a valuable starting point for estimating the solubility behavior of the target compound.

Table 1: Mole Fraction Solubility (x) of 2-Amino-3-methylbenzoic Acid in Various Solvents at Different Temperatures (K)[\[1\]](#)

Temperature (K)	Methanol	Ethanol	1-Propanol	2-Propanol	1-Butanol	Acetone	Acetonitrile	2-Butanone	Ethyl Acetate	1,4-Dioxane	Toluene	Cyclohexane
278.15	0.01 35	0.01 08	0.00 95	0.00 76	0.00 83	0.03 21	0.01 45	0.02 78	0.01 67	0.03 56	0.00 45	0.00 12
283.15	0.01 56	0.01 25	0.01 10	0.00 88	0.00 96	0.03 72	0.01 68	0.03 23	0.01 94	0.04 13	0.00 53	0.00 14
288.15	0.01 80	0.01 45	0.01 28	0.01 02	0.01 11	0.04 29	0.01 94	0.03 73	0.02 24	0.04 77	0.00 62	0.00 17
293.15	0.02 07	0.01 67	0.01 48	0.01 18	0.01 28	0.04 94	0.02 24	0.04 30	0.02 58	0.05 49	0.00 72	0.00 20
298.15	0.02 38	0.01 92	0.01 71	0.01 36	0.01 48	0.05 69	0.02 58	0.04 95	0.02 97	0.06 32	0.00 83	0.00 23
303.15	0.02 74	0.02 21	0.01 97	0.01 57	0.01 71	0.06 54	0.02 97	0.05 69	0.03 42	0.07 26	0.00 96	0.00 27
308.15	0.03 15	0.02 54	0.02 27	0.01 81	0.01 97	0.07 52	0.03 42	0.06 54	0.03 93	0.08 35	0.01 11	0.00 31
313.15	0.03 62	0.02 92	0.02 61	0.02 08	0.02 27	0.08 64	0.03 93	0.07 52	0.04 52	0.09 59	0.01 28	0.00 36
318.15	0.04 16	0.03 36	0.03 00	0.02 39	0.02 61	0.09 93	0.04 52	0.08 64	0.05 20	0.11 02	0.01 48	0.00 42

At a given temperature, the mole fraction solubility of 2-amino-3-methylbenzoic acid generally follows the order: 1,4-dioxane > acetone > 2-butanone > ethyl acetate > acetonitrile > methanol

> ethanol > 1-propanol > 1-butanol > 2-propanol > toluene > cyclohexane.[1]

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the isothermal saturation method, a common and reliable technique for determining the solubility of a solid compound in various solvents.[1][2]

### 2.1. Materials and Apparatus

- Solute: **2-Amino-3-formylbenzoic acid** (or the compound of interest), crystalline form.
- Solvents: A range of solvents of interest (e.g., water, ethanol, methanol, DMSO, acetone, etc.), analytical grade or higher.
- Equipment:
  - Thermostatic shaker bath or magnetic stirrer with temperature control.
  - Calibrated thermometer.
  - Analytical balance (accurate to  $\pm 0.1$  mg).
  - Glass vials or flasks with airtight seals.
  - Syringes and syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE).
  - Volumetric flasks and pipettes.
  - Drying oven.
  - Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC, or gravimetric analysis setup).

### 2.2. Procedure

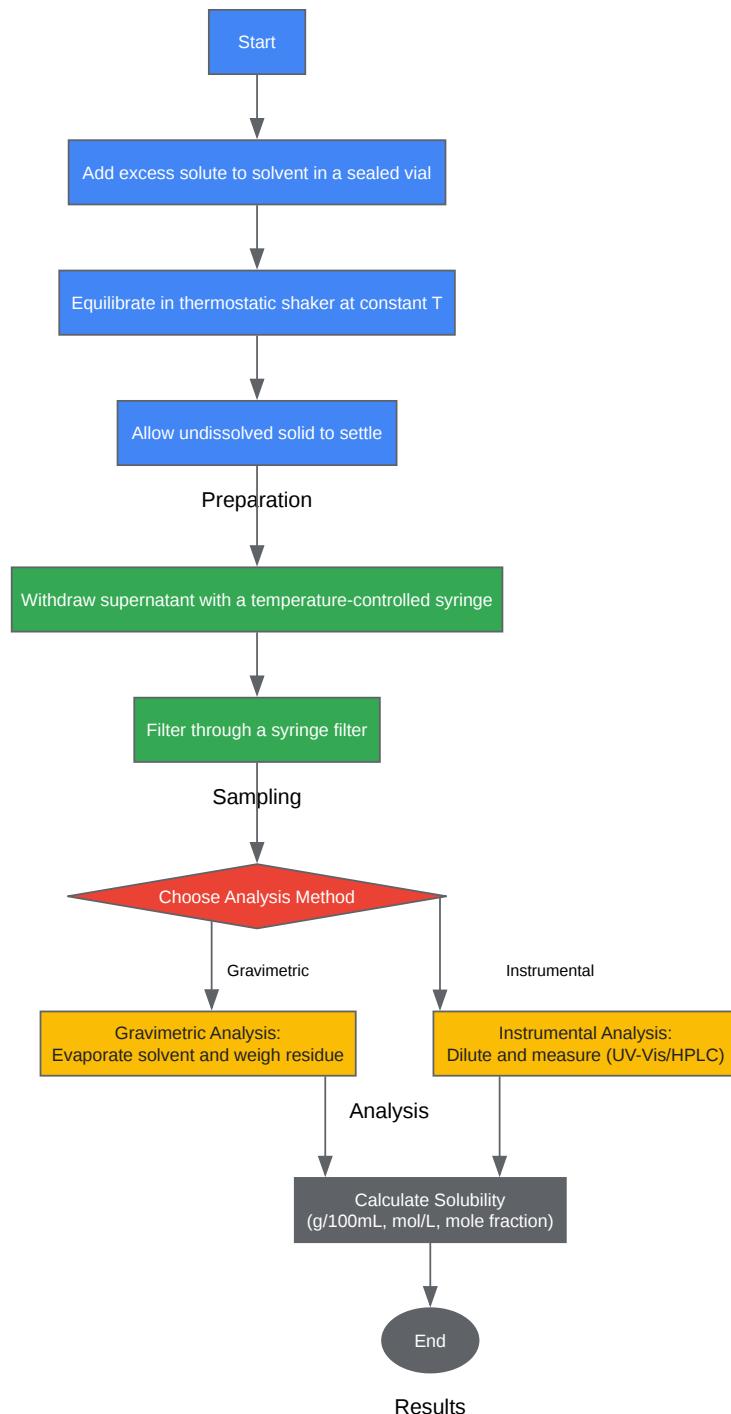
- Preparation of Saturated Solution:
  - Add an excess amount of the solid solute to a known volume or mass of the solvent in a sealed glass vial. The presence of undissolved solid is crucial to ensure saturation.

- Place the vials in a thermostatic shaker bath set to the desired temperature.
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the solution reaches saturation. The equilibration time should be determined experimentally.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed in the thermostatic bath for a period (e.g., 2-4 hours) to allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
  - Immediately filter the collected solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Concentration Analysis:
  - Gravimetric Method:
    - Weigh the volumetric flask containing the filtered saturated solution.
    - Evaporate the solvent in a drying oven at a temperature below the decomposition point of the solute until a constant weight of the dried solute is achieved.
    - Calculate the mass of the dissolved solute and the mass of the solvent to determine the solubility.
  - Spectroscopic/Chromatographic Method (e.g., UV-Vis or HPLC):
    - Dilute the filtered saturated solution with a known volume of the solvent to a concentration that falls within the linear range of a pre-established calibration curve.
    - Measure the absorbance (UV-Vis) or peak area (HPLC) of the diluted solution.
    - Determine the concentration of the solute in the saturated solution using the calibration curve.

- Data Calculation:
  - Calculate the solubility in desired units (e.g., g/100 mL, mol/L, or mole fraction).
  - Repeat the experiment at different temperatures as required.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the isothermal saturation method.

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Caption: Experimental workflow for solubility determination.

## Conclusion

While direct quantitative solubility data for **2-amino-3-formylbenzoic acid** is not readily available in the current literature, this guide provides a practical framework for researchers. The solubility data for the closely related compound, 2-amino-3-methylbenzoic acid, offers a useful surrogate for initial solvent screening. The detailed experimental protocol for the isothermal saturation method provides a robust methodology for determining the precise solubility of **2-amino-3-formylbenzoic acid** in any solvent of interest. This information is intended to empower researchers and drug development professionals to proceed with their experimental work in an informed and efficient manner.

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## References

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